

# Personal protective equipment for handling Dibutyl phthalate-3,4,5,6-d4

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## Compound of Interest

Compound Name: *Dibutyl phthalate-3,4,5,6-d4*

Cat. No.: *B122566*

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## Essential Safety and Handling Guide for Dibutyl Phthalate-3,4,5,6-d4

This guide provides immediate safety protocols and logistical information for handling **Dibutyl phthalate-3,4,5,6-d4** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Chemical Hazard Summary: **Dibutyl phthalate-3,4,5,6-d4** is classified as hazardous. It is suspected of damaging fertility or the unborn child and is very toxic to aquatic life with long-lasting effects.[1][2] It may also cause endocrine disruption in humans and the environment.[1] Therefore, strict adherence to safety protocols is mandatory.

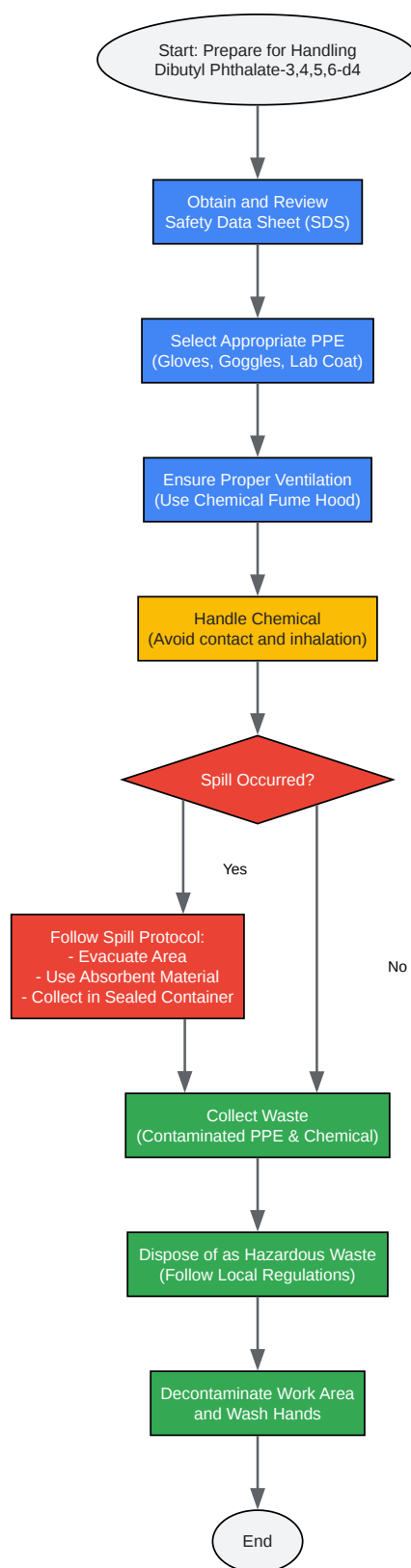
## Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **Dibutyl phthalate-3,4,5,6-d4**.

PPE Category	Specification	Standards/References
Eye and Face Protection	Tight-fitting safety goggles or safety glasses with side-shields.	EN 166 (EU) or 29 CFR 1910.133 (OSHA)[3][4]
Hand Protection	Protective gloves. Recommended materials include nitrile rubber or butyl rubber.[3] Gloves must be inspected before use and disposed of properly after handling the substance.	EN ISO 374
Body Protection	Cotton protective clothing and shoes that cover the entire foot. A lab coat or chemical-resistant apron should be worn.	EN ISO 20345:2022
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation is experienced.[4] For known concentrations, a suitable breathing mask with an A2-P2 filter is recommended.[2][3] In conditions with high vapor concentrations or low oxygen, a self-contained breathing apparatus (SCBA) should be used.[2][3]	BS EN 136, BS EN 14387, BS EN 137, BS EN 138[2][3]

## Experimental Workflow and Safety Protocols

The following diagram illustrates the procedural steps for safely handling **Dibutyl phthalate-3,4,5,6-d4**, from preparation to disposal.



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